

# Dicyclohexyl Sulphide: A Comprehensive Physicochemical Profile

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## Compound of Interest

Compound Name: *Dicyclohexyl sulphide*

Cat. No.: *B15489629*

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## Introduction

**Dicyclohexyl sulphide**, with the chemical formula  $(C_6H_{11})_2S$ , is an organic thioether characterized by the presence of two cyclohexyl rings attached to a central sulfur atom.<sup>[1]</sup> This compound serves as a valuable intermediate in the synthesis of various pharmaceuticals and agrochemicals.<sup>[1]</sup> Its utility also extends to applications as a solvent in organic reactions and as a stabilizer in the production of polyvinyl chloride (PVC).<sup>[1]</sup> Understanding the physicochemical properties of **dicyclohexyl sulphide** is paramount for its effective application in research and industrial settings, ensuring process optimization, safety, and desired product outcomes. This technical guide provides a detailed overview of the core physicochemical properties of **dicyclohexyl sulphide**, complete with experimental protocols and visual representations of key processes.

## Physicochemical Properties

The key physicochemical properties of **dicyclohexyl sulphide** are summarized in the tables below, providing a comprehensive overview of its physical and chemical characteristics.

### Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>22</sub> S	[1]
Molecular Weight	198.37 g/mol	[2]
Appearance	Colorless, oily liquid	[1]
Melting Point	9.9 °C	[1]
Boiling Point	295.71 °C (rough estimate)	[1]
Density	0.9766 g/cm <sup>3</sup> (rough estimate)	[1]
Flash Point	123.1 °C	[1]
Vapor Pressure	0.00297 mmHg at 25 °C	[1]
Refractive Index	1.5142 (estimate)	[1]
Solubility	Insoluble in water.	[1]

**Table 2: Spectral Data**

Spectroscopy Type	Data Reference
<sup>13</sup> C NMR Spectra	Available through John Wiley & Sons, Inc.
GC-MS	NIST Mass Spectrometry Data Center

## Experimental Protocols

This section outlines the detailed methodologies for the synthesis of **dicyclohexyl sulphide** and the determination of its key physicochemical properties.

### Synthesis of Dicyclohexyl Sulphide

A plausible method for the synthesis of **dicyclohexyl sulphide** involves the reaction of cyclohexanethiol with a cyclohexyl halide, such as chlorocyclohexane, in the presence of a base.

Materials:

- Cyclohexanethiol
- Chlorocyclohexane
- Sodium hydroxide (NaOH)
- Ethanol (solvent)
- Distilled water
- Anhydrous magnesium sulfate (drying agent)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and graduated cylinders
- Heating mantle
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve sodium hydroxide in ethanol to create a solution of sodium ethoxide.
- To this solution, add cyclohexanethiol dropwise with stirring. This reaction forms the sodium salt of cyclohexanethiol.
- Attach a reflux condenser to the flask and heat the mixture to reflux.
- Slowly add chlorocyclohexane to the refluxing mixture.
- Continue to reflux the reaction mixture for several hours to ensure the completion of the reaction.

- After the reflux period, allow the mixture to cool to room temperature.
- Pour the reaction mixture into a separatory funnel containing distilled water.
- Extract the aqueous layer with a suitable organic solvent, such as diethyl ether.
- Combine the organic extracts and wash them with distilled water, followed by a brine solution.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the organic solvent using a rotary evaporator to yield crude **dicyclohexyl sulphide**.
- The crude product can be further purified by vacuum distillation.

## Determination of Physicochemical Properties

The following protocols describe the experimental procedures for determining the key physicochemical properties of **dicyclohexyl sulphide**.

1. Melting Point Determination: The melting point of **dicyclohexyl sulphide** can be determined using a capillary melting point apparatus.

- Procedure: A small amount of the solidified sample is introduced into a capillary tube, which is then placed in the melting point apparatus. The temperature is gradually increased, and the range from the temperature at which the first drop of liquid appears to the temperature at which the entire sample is liquid is recorded as the melting point range.

2. Boiling Point Determination: The boiling point can be determined by simple distillation.

- Procedure: A sample of **dicyclohexyl sulphide** is placed in a distillation flask with a few boiling chips. The flask is heated, and the temperature of the vapor is monitored with a thermometer. The temperature at which the vapor and liquid are in equilibrium, indicated by a stable temperature reading during distillation, is recorded as the boiling point.

3. Density Determination: The density of liquid **dicyclohexyl sulphide** can be determined using a pycnometer.

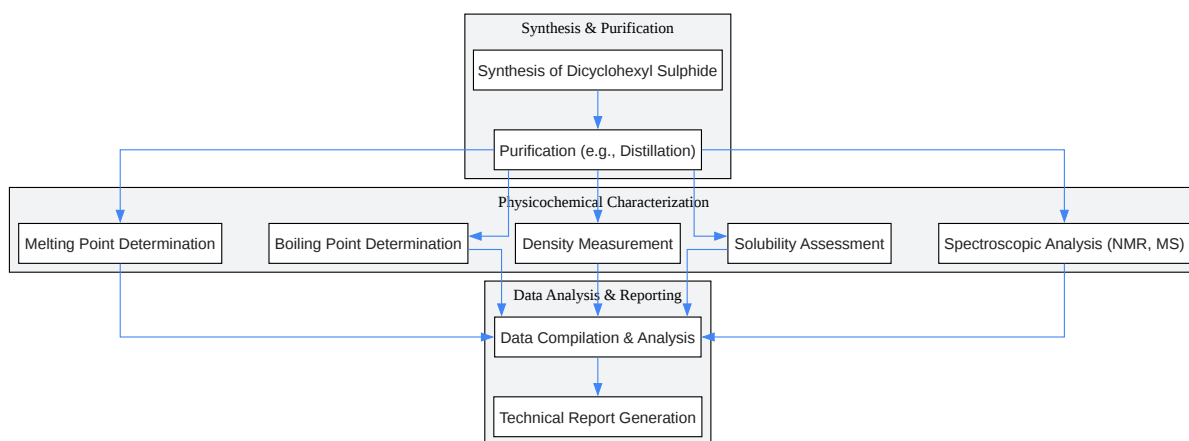
- Procedure: The mass of a clean, dry pycnometer is determined. It is then filled with distilled water, and its mass is measured again to determine the volume of the pycnometer. The pycnometer is then emptied, dried, and filled with **dicyclohexyl sulphide**. The mass is measured once more, and the density is calculated by dividing the mass of the **dicyclohexyl sulphide** by its volume.

4. Solubility Determination: A qualitative assessment of solubility can be performed in various solvents.

- Procedure: A small, measured amount of **dicyclohexyl sulphide** is added to a test tube containing a specific volume of a solvent (e.g., water, ethanol, acetone, hexane). The mixture is agitated, and the solubility is observed. The compound is classified as soluble, partially soluble, or insoluble based on the visual presence of a single phase or multiple phases.

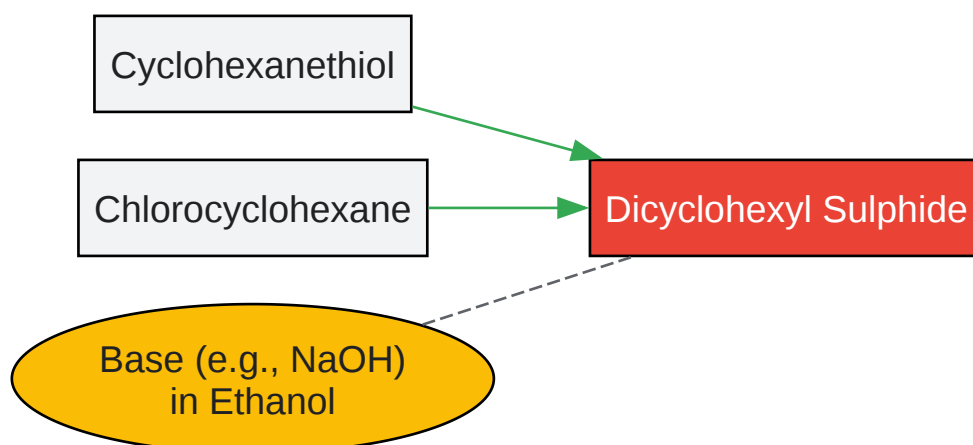
## Visualizations

The following diagrams, created using the DOT language, illustrate a logical workflow for the physicochemical characterization of an organic sulphide and the synthesis of **dicyclohexyl sulphide**.



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Caption: Experimental Workflow for Physicochemical Characterization.



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